

# Technical Support Center: Reducing Iridium Loading in Catalytic Converters

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## Compound of Interest

Compound Name: *Iridium;hexachloride*

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working on reducing iridium loading in catalytic converters, particularly for Proton Exchange Membrane (PEM) water electrolyzers.

## Troubleshooting Guide

This guide addresses common issues encountered during the synthesis, characterization, and testing of low-iridium catalysts for the oxygen evolution reaction (OER).

| Issue                                        | Possible Causes                                                                                                                                                                                              | Suggested Solutions                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                           |
|----------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Poor Catalytic Activity (High Overpotential) | 1. Incomplete catalyst synthesis or incorrect phase formation. 2. Low number of active sites. 3. Poor electrical conductivity within the catalyst layer. 4. Mass transport limitations.                      | 1. Verify synthesis parameters (temperature, time, pH) and characterize the material using XRD and XPS to confirm the desired oxide state and structure.[1][2] 2. Increase the electrochemical active surface area (ECSA) through nanostructuring, such as creating nanowires or porous architectures.[3] 3. Incorporate conductive supports like doped metal oxides (e.g., TiO <sub>2</sub> , SnO <sub>2</sub> ) or use a microporous layer (MPL) to enhance electron transport.[3][4] 4. Optimize the catalyst layer structure and thickness to ensure efficient removal of evolved oxygen. |
| Low Catalyst Stability (Rapid Degradation)   | 1. Dissolution of iridium in the acidic environment.[5][6] 2. Structural changes or agglomeration of catalyst particles. 3. Corrosion of the support material. 4. Catalyst layer detachment or delamination. | 1. Alloy iridium with more stable elements like Ru or use core-shell structures to protect a less stable core.[7][8][9] 2. Utilize strong metal-support interactions by choosing appropriate support materials (e.g., CeO <sub>2</sub> , Ta <sub>2</sub> O <sub>5</sub> ) to anchor the iridium nanoparticles.[3][10] 3. Select support materials that are stable under acidic OER conditions.[10] 4. Optimize ink formulation and deposition technique to improve the mechanical                                                                                                             |

|                                                   |                                                                                                                                                                   |                                                                                                                                                                                                                                                                                                                          |
|---------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
|                                                   |                                                                                                                                                                   | integrity of the catalyst layer.<br><a href="#">[11]</a>                                                                                                                                                                                                                                                                 |
| Inconsistent or Irreproducible Results            | 1. Variations in catalyst synthesis batches. 2. Inconsistent preparation of the catalyst ink and electrode. 3. Differences in electrochemical testing conditions. | 1. Standardize and carefully control all synthesis parameters. 2. Follow a consistent protocol for ink formulation (e.g., catalyst loading, ionomer-to-catalyst ratio, solvent composition) and deposition. 3. Maintain constant testing conditions (e.g., electrolyte concentration, temperature, potential scan rate). |
| Difficulty in Achieving Ultra-Low Iridium Loading | 1. Discontinuous catalyst layer leading to poor conductivity. <a href="#">[4]</a><br>2. Insufficient active sites at very low loadings.                           | 1. Utilize high-surface-area supports to disperse the catalyst effectively. <a href="#">[3]</a> <a href="#">[12]</a> 2. Employ advanced deposition techniques like reactive spray deposition technology (RSdT) or nanoprinting to create uniform ultra-thin catalyst layers. <a href="#">[6]</a> <a href="#">[13]</a>    |

## Frequently Asked Questions (FAQs)

Q1: What are the main strategies to reduce iridium loading in PEM electrolyzer anodes?

A1: The primary strategies include:

- Using Supports: Dispersing iridium nanoparticles on high-surface-area, acid-stable metal oxide supports like TiO<sub>2</sub>, SnO<sub>2</sub>, Ta<sub>2</sub>O<sub>5</sub>, and CeO<sub>2</sub> enhances catalyst utilization.[\[3\]](#)[\[10\]](#)
- Nanostructuring: Creating one-dimensional (1D) nanostructures like nanoneedles or three-dimensional (3D) mesoporous architectures increases the density of active sites.[\[3\]](#)

- Alloying and Core-Shell Structures: Alloying iridium with other metals, such as ruthenium, can enhance activity.[\[8\]](#)[\[9\]](#) Core-shell nanoparticles with a thin iridium shell over a less expensive core can significantly reduce iridium content.[\[7\]](#)
- Developing Iridium-Free Catalysts: Research is ongoing to develop active and stable OER catalysts based on more abundant elements like nickel and iron, though they currently lag behind iridium in performance.[\[7\]](#)

Q2: What is the target for iridium loading in PEM electrolyzers?

A2: The U.S. Department of Energy (DOE) has set an ambitious target of reducing the platinum group metal (PGM) loading to 0.125 mg/cm<sup>2</sup> by 2025.[\[7\]](#)[\[11\]](#) Current commercial PEM electrolyzers typically use iridium loadings of 1-2 mg/cm<sup>2</sup>.[\[7\]](#)[\[11\]](#)

Q3: How does the catalyst support material affect performance?

A3: The support material plays a crucial role by:

- Dispersing Active Sites: A high-surface-area support allows for better dispersion of iridium nanoparticles, leading to higher catalyst utilization.[\[3\]](#)
- Enhancing Stability: Strong metal-support interactions can anchor the iridium particles, preventing dissolution and agglomeration.[\[3\]](#)
- Improving Conductivity: Conductive metal oxide supports can improve the overall electrical conductivity of the catalyst layer, which is especially important at low iridium loadings.[\[4\]](#)

Q4: What are the common mechanisms of iridium catalyst degradation?

A4: Iridium catalyst degradation in the acidic and high-potential environment of a PEM electrolyzer anode primarily occurs through:

- Iridium Dissolution: Iridium can dissolve into the electrolyte, leading to a loss of active material.[\[6\]](#)
- Particle Agglomeration: Iridium nanoparticles can coarsen or agglomerate, reducing the electrochemically active surface area.[\[6\]](#)

- **Changes in Oxidation State:** The oxidation state of iridium can change during operation, affecting its activity and stability.[\[2\]](#)[\[5\]](#)
- **Support Corrosion:** If the support material is not sufficiently stable, it can corrode, leading to the detachment of iridium particles.

Q5: How can I characterize the performance of my low-iridium catalyst?

A5: Key performance metrics include:

- **Overpotential:** The potential required to achieve a certain current density (e.g., 10 mA/cm<sup>2</sup>). A lower overpotential indicates higher activity.[\[10\]](#)
- **Mass Activity:** The current density normalized by the mass of iridium, typically reported in A/gIr.[\[10\]](#)
- **Stability:** Assessed through accelerated stress tests (ASTs), where the catalyst is subjected to prolonged operation or potential cycling, and the change in performance is monitored.[\[3\]](#) Long-term stability can also be evaluated by chronopotentiometry or chronoamperometry.[\[10\]](#)

## Quantitative Data Summary

Table 1: Performance Comparison of Low-Iridium OER Catalysts

| Catalyst                                         | Iridium Loading (mg/cm <sup>2</sup> ) | Overpotential @ 10 mA/cm <sup>2</sup> (mV) | Mass Activity @ 300 mV Overpotential (A/gIr) | Stability Test                                                         |
|--------------------------------------------------|---------------------------------------|--------------------------------------------|----------------------------------------------|------------------------------------------------------------------------|
| Commercial IrO <sub>2</sub>                      | ~1.0 - 2.0[7][11]                     | 355[10]                                    | 6.5[10]                                      | Rapid degradation[10]                                                  |
| Ir@CeO <sub>2</sub>                              | Not specified                         | 197[10]                                    | 247[10]                                      | Stable for >1000 h at 1 A/cm <sup>2</sup> [10]                         |
| MS-IrO <sub>2</sub> /RuO <sub>2</sub> (1:10)     | Not specified                         | 300[3]                                     | Not specified                                | 22 mV overpotential increase after 2h AST[3]                           |
| KIST Low-Ir Catalyst                             | 0.05[14]                              | Not specified                              | Achieved 3.18 A/cm <sup>2</sup> at 1.9V[14]  | Enhanced durability due to selenium and hydrophobic carbon support[14] |
| Rice University Ru <sub>6</sub> IrO <sub>x</sub> | Reduced by >80% vs commercial[8][9]   | Not specified                              | Maintained industrial-level performance[9]   | Stable for >1500 hours[9]                                              |

## Experimental Protocols

### Catalyst Ink Preparation and Electrode Fabrication

This protocol describes a general method for preparing a catalyst ink and fabricating an electrode for electrochemical testing.

Materials:

- Low-iridium catalyst powder
- Nafion™ ionomer dispersion (e.g., 5 wt%)

- Isopropyl alcohol (IPA)
- Deionized (DI) water
- Glassy carbon electrode (for rotating disk electrode - RDE) or gas diffusion layer (for membrane electrode assembly - MEA)
- Micropipette
- Ultrasonic bath

#### Procedure:

- **Catalyst Dispersion:** Weigh a specific amount of the catalyst powder (e.g., 5 mg) and place it in a vial.
- **Solvent Addition:** Add a mixture of IPA and DI water (e.g., 1:4 v/v) to the vial. The total volume will depend on the desired catalyst concentration.
- **Ionomer Addition:** Add the Nafion™ dispersion to the mixture. The amount should be optimized to achieve a desired ionomer-to-catalyst weight ratio (e.g., 0.25 to 0.5).
- **Homogenization:** Sonicate the mixture in an ultrasonic bath for at least 30 minutes to ensure a homogeneous dispersion (the catalyst ink).
- **Electrode Coating:** Using a micropipette, drop a specific volume of the catalyst ink onto the surface of the glassy carbon electrode or gas diffusion layer to achieve the target iridium loading.
- **Drying:** Allow the solvent to evaporate completely in a controlled environment (e.g., under a gentle stream of nitrogen or in a low-temperature oven).

## Electrochemical Evaluation of OER Activity

This protocol outlines the use of a three-electrode setup to evaluate the OER activity of the prepared catalyst.

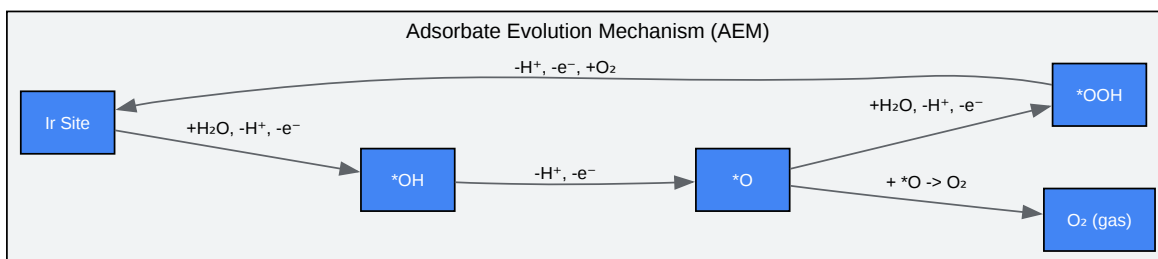
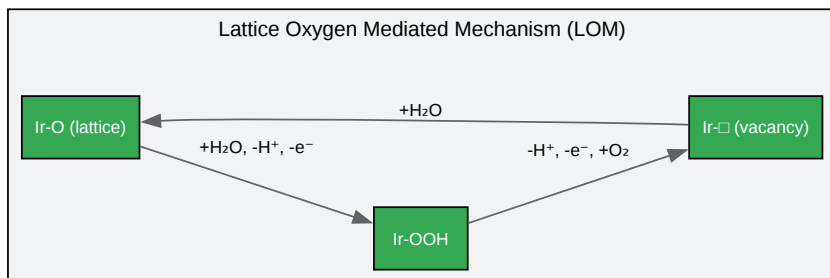
#### Equipment:

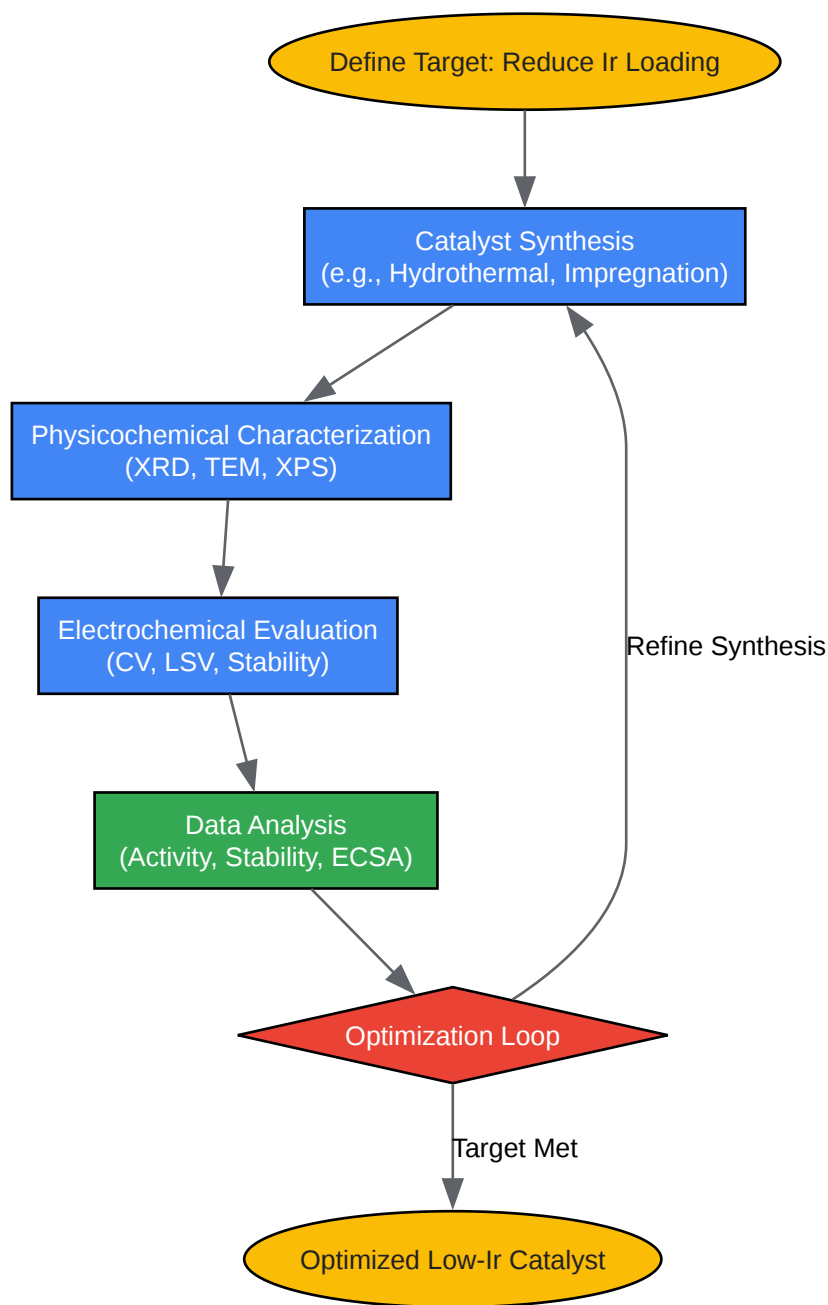
- Potentiostat
- Electrochemical cell
- Working electrode (catalyst-coated electrode)
- Reference electrode (e.g., Ag/AgCl or Reversible Hydrogen Electrode - RHE)
- Counter electrode (e.g., platinum wire or mesh)
- Electrolyte (e.g., 0.5 M H<sub>2</sub>SO<sub>4</sub>)

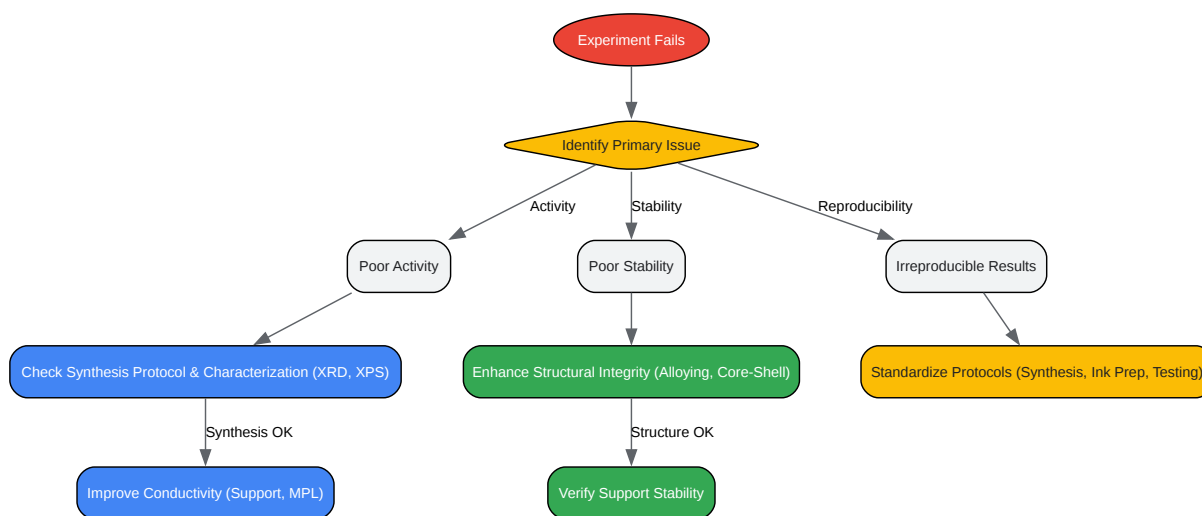
Procedure:

- Cell Assembly: Assemble the three-electrode cell with the prepared working electrode, reference electrode, and counter electrode. Fill the cell with the electrolyte.
- Electrolyte Saturation: Purge the electrolyte with an inert gas (e.g., N<sub>2</sub>) for at least 30 minutes to remove dissolved oxygen.
- Cyclic Voltammetry (CV) for Cleaning: Perform several CV cycles in a non-faradaic potential window (e.g., 0.05 to 1.2 V vs. RHE) to clean the electrode surface.[\[15\]](#)
- Linear Sweep Voltammetry (LSV) for Activity: Record the LSV curve by sweeping the potential from a low value (e.g., 1.2 V vs. RHE) to a higher value (e.g., 1.8 V vs. RHE) at a slow scan rate (e.g., 5 or 10 mV/s).[\[10\]](#) The current response is indicative of the OER activity.
- iR Correction: Correct the obtained data for the uncompensated ohmic resistance (iR drop) of the electrolyte. This can be done using the high-frequency intercept from electrochemical impedance spectroscopy (EIS).[\[16\]](#)
- Stability Testing (Chronoamperometry/Chronopotentiometry): Hold the electrode at a constant potential (chronoamperometry) or constant current density (chronopotentiometry) for an extended period (e.g., several hours) and monitor the change in current or potential, respectively.[\[10\]](#)

## Visualizations







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